

# Technical Guide: 1-Bromo-3-butoxy-5-nitrobenzene (CAS 1881321-83-0)

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## Compound of Interest

Compound Name: 1-Bromo-3-butoxy-5-nitrobenzene

Cat. No.: B8028154

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A comprehensive overview of the synthesis, properties, and potential applications of **1-Bromo-3-butoxy-5-nitrobenzene** for researchers, scientists, and drug development professionals.

Initial Assessment: A thorough search of chemical databases and scientific literature reveals a lack of specific public information for **1-Bromo-3-butoxy-5-nitrobenzene** with the CAS number 1881321-83-0. This suggests the compound may be novel, proprietary, or not yet extensively documented in public domains.

However, based on the chemical structure, we can infer its properties and potential synthesis routes by examining closely related and well-documented analogs. This guide will leverage data from similar compounds, such as 1-bromo-3-nitrobenzene and its derivatives, to provide a foundational understanding and predictive insights into the target molecule.

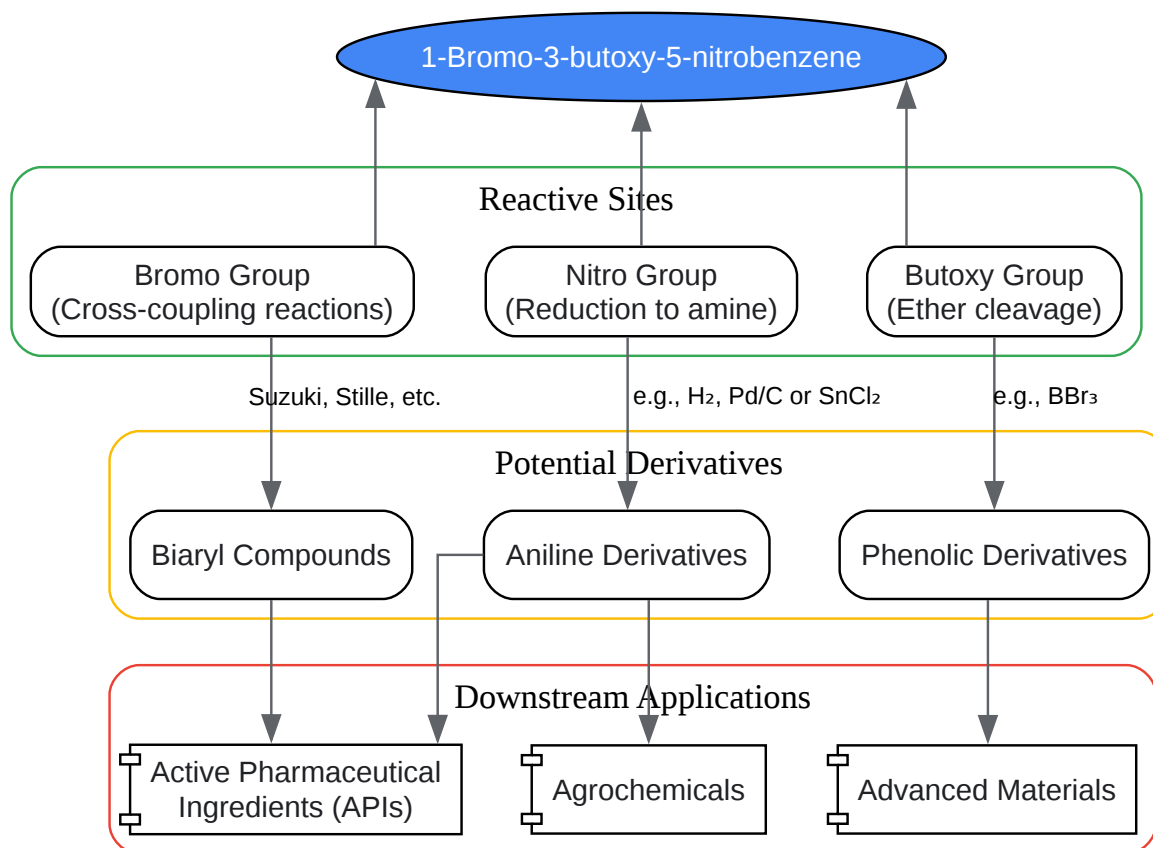
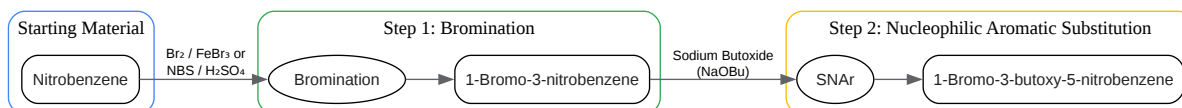
## Predicted Physicochemical Properties

Quantitative data for the target compound is not available. The following table presents data for structurally similar compounds to provide an estimated profile.

Property	1-Bromo-3-nitrobenzene	1-Bromo-3-methoxy-5-nitrobenzene	1-Bromo-3-fluoro-5-nitrobenzene
CAS Number	585-79-5[1][2]	16618-67-0[3][4]	7087-65-2[5]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO <sub>2</sub> [1]	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub> [3]	C <sub>6</sub> H <sub>3</sub> BrFNO <sub>2</sub>
Molecular Weight	202.01 g/mol [1]	232.03 g/mol	219.996 g/mol [5]
Melting Point	52-55 °C[1]	86.0 to 90.0 °C[3]	Not Available
Boiling Point	Not Available	295.3±20.0 °C (Predicted)[3]	247.2±20.0 °C[5]
Flash Point	110 °C (closed cup)[1]	132.395°C[3]	103.3±21.8 °C[5]
Density	Not Available	Not Available	~1.8±0.1 g/cm <sup>3</sup> [5]

## Potential Synthesis Pathways

A plausible synthetic route to **1-Bromo-3-butoxy-5-nitrobenzene** can be conceptualized based on established organic chemistry principles. A common strategy involves the functionalization of a benzene ring.



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- To cite this document: BenchChem. [Technical Guide: 1-Bromo-3-butoxy-5-nitrobenzene (CAS 1881321-83-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8028154#1-bromo-3-butoxy-5-nitrobenzene-cas-number-1881321-83-0]

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